

Comprehensive Spectroscopic Characterization of N,1-Dimethyl-1H-pyrazol-3-amine

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Compound of Interest

Compound Name: *N,1-dimethyl-1H-pyrazol-3-amine*

CAS No.: 81574-06-3

Cat. No.: B13352937

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Executive Summary & Stereoelectronic Context

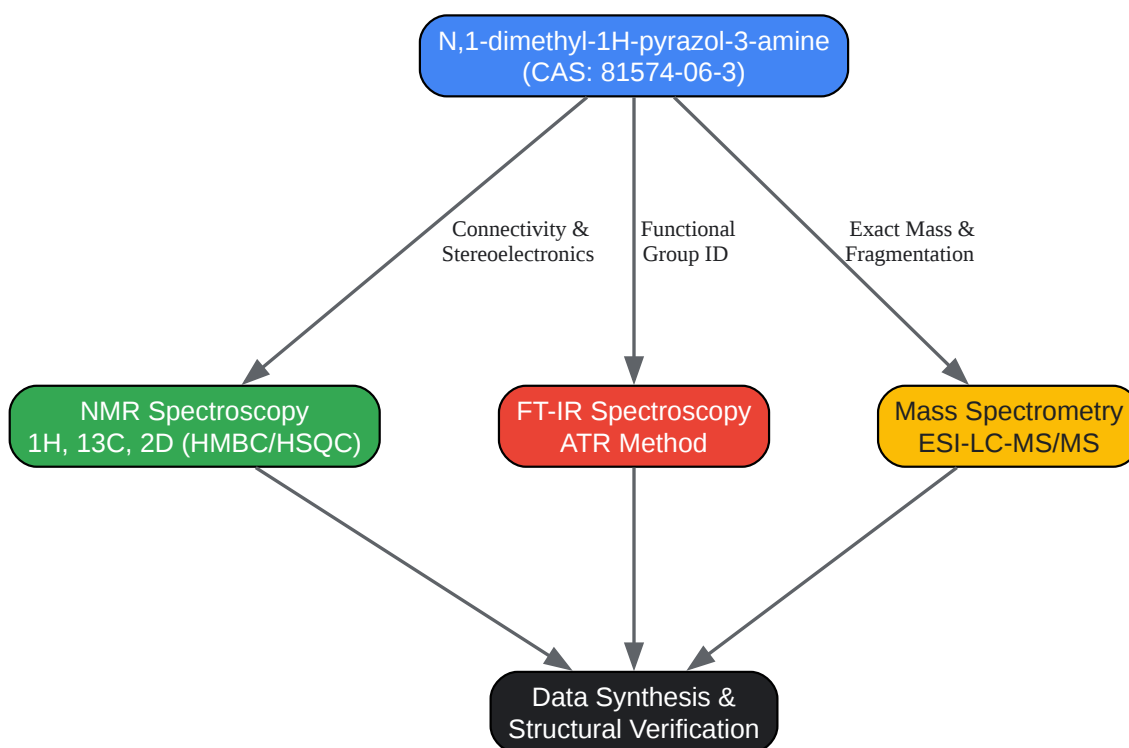
N,1-dimethyl-1H-pyrazol-3-amine (CAS: 81574-06-3)[1] is a highly functionalized heterocyclic building block frequently utilized in medicinal chemistry. Pyrazole derivatives serve as privileged scaffolds—often acting as bioisosteres for amides—capable of forming robust hydrogen-bond networks within target protein active sites.

From an analytical perspective, this molecule presents a unique stereoelectronic environment. The electron-donating exocyclic methylamine at the C3 position pushes electron density into the heteroaromatic ring via resonance (+M effect). This significantly alters the localized electron density, particularly at the C4 position, leading to distinct spectroscopic signatures[2]. Rigorous, orthogonal characterization using Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR), and Mass Spectrometry (MS) is required to verify structural integrity, connectivity, and purity during active pharmaceutical ingredient (API) development.

Orthogonal Analytical Workflow

To ensure absolute confidence in structural elucidation, we employ an orthogonal analytical strategy. No single technique is relied upon in isolation; rather, the data from NMR, IR, and MS

must converge to form a self-validating consensus.



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Figure 1: Orthogonal analytical workflow for structural verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy Causality of Experimental Choices

Deuterated chloroform (CDCl_3) is the optimal solvent for the free base form of this compound. Unlike protic solvents (e.g., CD_3OD or D_2O), CDCl_3 prevents deuterium exchange at the exocyclic secondary amine, allowing the N-H proton to be observed. The strong +M effect of the C3-amine heavily shields the C4 position, pushing its proton and carbon signals significantly upfield compared to an unsubstituted pyrazole ring[2].

Self-Validating Protocol

- **Baseline Verification:** To establish a self-validating baseline, acquire a ^1H spectrum of the neat CDCl_3 solvent prior to sample addition. This definitively maps background artifacts (e.g., H_2O at ~ 1.56 ppm, residual CHCl_3 at 7.26 ppm), preventing the misassignment of trace impurities[3].
- **Sample Preparation:** Dissolve 15–20 mg of the free base in 0.6 mL of CDCl_3 containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- **Acquisition:** Acquire ^1H NMR at 400 MHz (16 scans, 1.0 s relaxation delay) and ^{13}C NMR at 100 MHz (1024 scans, 2.0 s relaxation delay).
- **Referencing:** Calibrate the spectra to the TMS signal (0.00 ppm) or the residual solvent peak (7.26 ppm for ^1H ; 77.16 ppm for ^{13}C).

Quantitative Data Summaries

Table 1: ^1H NMR Assignments (400 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
7.15	Doublet (d)	2.2	1H	C5-H (Heteroaromatic)
5.55	Doublet (d)	2.2	1H	C4-H (Shielded by +M effect)
3.70	Singlet (s)	-	3H	N1-CH ₃
3.50	Broad Singlet (br s)	-	1H	N-H (Amine, exchangeable)

| 2.85 | Singlet (s) | - | 3H | C3-NHCH₃ |

Table 2: ^{13}C NMR Assignments (100 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Assignment	Structural Rationale
156.5	C3	Deshielded by adjacent electronegative N atoms and sp^2 character.
131.0	C5	Typical heteroaromatic shift adjacent to N1.
94.5	C4	Highly shielded due to resonance from the C3-amine group.
38.2	N1-CH ₃	N-methyl aliphatic carbon.

| 30.5 | C3-NHCH₃ | Secondary amine-linked methyl carbon. |

Fourier-Transform Infrared (FT-IR) Spectroscopy

Causality of Experimental Choices

Attenuated Total Reflectance (ATR) FT-IR is strictly preferred over traditional KBr pelleting. KBr is highly hygroscopic; moisture absorbed during pellet pressing manifests as a broad O-H stretch that masks the critical N-H stretching region (3300–3400 cm^{-1}) of the secondary amine. ATR allows for the direct analysis of the neat material, preserving the integrity of the functional group fingerprint.

Self-Validating Protocol

- **Background Subtraction:** Collect a background single-beam spectrum of the clean, dry diamond ATR crystal immediately prior to sample loading. This ensures that atmospheric H₂O and CO₂ fluctuations do not introduce false peaks.
- **Sample Loading:** Apply 2–5 mg of the neat compound directly onto the ATR crystal. Engage the anvil to apply consistent, uniform pressure.
- **Acquisition:** Acquire 32 co-added scans at a resolution of 4 cm^{-1} across a spectral window of 4000 to 400 cm^{-1} .

Quantitative Data Summaries

Table 3: Key FT-IR Vibrational Modes (ATR)

Wavenumber (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group Assignment
~3350	Medium, Sharp	N-H Stretch	Secondary exocyclic amine
~3120	Weak	C-H Stretch (sp ²)	Pyrazole ring protons
2930, 2860	Weak to Medium	C-H Stretch (sp ³)	Aliphatic methyl groups
1560, 1510	Strong	C=N, C=C Stretch	Heteroaromatic ring breathing
~1480	Medium	N-H Bend	Secondary amine

| ~1250 | Medium | C-N Stretch | Amine to ring connectivity |

Mass Spectrometry (MS)

Causality of Experimental Choices

Due to the basicity of the pyrazole nitrogens and the exocyclic amine, the molecule is highly amenable to positive-ion Electrospray Ionization (ESI+). ESI is a soft ionization technique that preserves the pseudo-molecular ion $[M+H]^+$. Subsequent Collision-Induced Dissociation (CID) in a tandem MS/MS setup allows us to map the structural connectivity through predictable neutral losses^[1].

Self-Validating Protocol

- **System Calibration:** Infuse a standardized tuning mix (e.g., Agilent ESI-L) to verify mass accuracy (< 5 ppm error) and optimal ion transmission across the quadrupole. This validates the instrument's operational state before sample introduction.
- **Sample Preparation:** Dilute the sample to 1 µg/mL in a 50:50 mixture of LC-MS grade Water:Acetonitrile containing 0.1% Formic Acid. The formic acid drives complete protonation

of the basic amine.

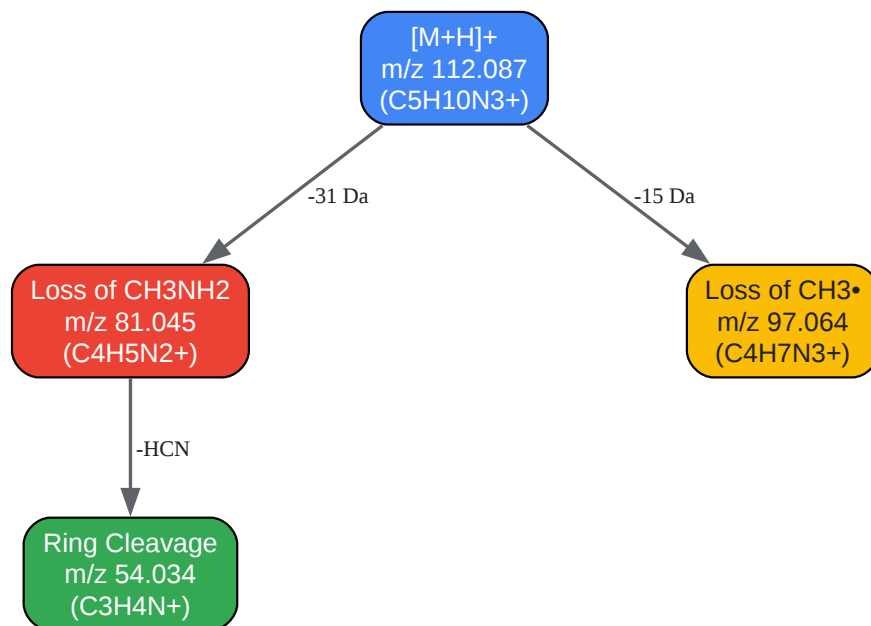
- Acquisition: Inject 1 μL into the LC-ESI-MS/MS system. Isolate the parent ion (m/z 112.087) and apply a low collision energy (15–25 eV) to induce fragmentation without completely obliterating the precursor ion.

Quantitative Data Summaries

Table 4: ESI-MS/MS Fragmentation Data

m/z (Observed)	Ion Type	Formula	Structural Rationale / Neutral Loss
112.087	[M+H]⁺	[C₅H₁₀N₃]⁺	Protonated intact molecular ion.
97.064	Fragment	[C ₄ H ₇ N ₃] ⁺	Loss of a methyl radical (-15 Da).
81.045	Fragment	[C ₄ H ₅ N ₂] ⁺	Loss of the exocyclic methylamine (-31 Da).

| 54.034 | Fragment | [C₃H₄N]⁺ | Pyrazole ring cleavage (-HCN). |



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Figure 2: Primary ESI-MS/MS fragmentation pathways for **N,1-dimethyl-1H-pyrazol-3-amine**.

References

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Sources

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- 3. pubs.acs.org [pubs.acs.org]
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